

Spectroscopic Profile of But-3-yn-1-amine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *But-3-yn-1-amine*

CAS No.: *14044-63-4*

Cat. No.: *B154008*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Experimental spectroscopic data for **But-3-yn-1-amine** is not readily available in public spectral databases. The data presented in this document is predicted based on the known spectroscopic behavior of its constituent functional groups (a primary aliphatic amine and a terminal alkyne). These predictions are intended to provide a reasonable approximation of the expected spectral characteristics for this molecule and to guide researchers in its analysis.

Introduction

But-3-yn-1-amine (CAS No: 14044-63-4) is a bifunctional organic molecule incorporating a primary amine and a terminal alkyne.^{[1][2][3]} This structure makes it a versatile building block in organic synthesis, particularly for the construction of more complex nitrogen-containing compounds and for use in click chemistry reactions. Accurate characterization of this compound is essential for its application in research and development. This technical guide provides a detailed overview of the predicted spectroscopic data for **But-3-yn-1-amine**, covering Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

Predicted Spectroscopic Data

The following tables summarize the predicted quantitative data for **But-3-yn-1-amine**. These values are derived from established principles of spectroscopy for its functional groups.

Table 1: Predicted ^1H NMR Data for But-3-yn-1-amine

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~2.8 - 3.0	Triplet	2H	H-1 ($-\text{CH}_2\text{-NH}_2$)
~2.3 - 2.5	Triplet of triplets	2H	H-2 ($-\text{C}\equiv\text{C-CH}_2-$)
~1.9 - 2.1	Triplet	1H	H-4 ($\equiv\text{C-H}$)
~1.2 - 1.6	Singlet (broad)	2H	$-\text{NH}_2$

Solvent: CDCl_3 , Instrument Frequency: 400 MHz

Table 2: Predicted ^{13}C NMR Data for But-3-yn-1-amine

Chemical Shift (δ) ppm	Assignment
~82 - 85	C-3 ($-\text{C}\equiv\text{CH}$)
~68 - 72	C-4 ($-\text{C}\equiv\text{CH}$)
~40 - 45	C-1 ($-\text{CH}_2\text{-NH}_2$)
~20 - 25	C-2 ($-\text{C}\equiv\text{C-CH}_2-$)

Solvent: CDCl_3 , Instrument Frequency: 100 MHz

Table 3: Predicted Infrared (IR) Spectroscopy Data for But-3-yn-1-amine

Frequency (cm ⁻¹)	Intensity	Assignment
~3350 and ~3450	Medium, Sharp	N-H stretch (asymmetric and symmetric)[4]
~3300	Strong, Sharp	≡C-H stretch (alkyne)[5]
~2920, ~2850	Medium	C-H stretch (aliphatic)
~2120	Weak to Medium	C≡C stretch (alkyne)[5]
~1600	Medium	N-H bend (scissoring)[6]
~1050 - 1250	Medium-Weak	C-N stretch[7]
~650 - 900	Broad, Strong	N-H wag[6]

Sample Preparation: Neat liquid film

Table 4: Predicted Mass Spectrometry (MS) Data for But-3-yn-1-amine

m/z	Relative Intensity (%)	Assignment
69	Moderate	[M] ⁺ (Molecular Ion)
68	Moderate	[M-H] ⁺
41	High	[C ₃ H ₅] ⁺ (Propargyl cation)
30	High (often base peak)	[CH ₂ =NH ₂] ⁺ (from α-cleavage) [8]

Ionization Method: Electron Ionization (EI)

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of **But-3-yn-1-amine** is dissolved in about 0.7 mL of a deuterated solvent, such as chloroform-d (CDCl_3), in a standard 5 mm NMR tube. A small amount of tetramethylsilane (TMS) can be added to serve as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- **^1H NMR Spectroscopy:** The spectrum is acquired on a 400 MHz or higher field NMR spectrometer. A standard one-pulse sequence is typically used. For a quantitative spectrum, a sufficient relaxation delay (e.g., 5 seconds) should be employed. The N-H proton signal may be broad and can be confirmed by adding a drop of D_2O to the NMR tube and re-acquiring the spectrum, which will cause the amine protons to exchange with deuterium, leading to the disappearance of the signal.^[4]
- **^{13}C NMR Spectroscopy:** The ^{13}C NMR spectrum is typically acquired on the same instrument at a frequency of approximately 100 MHz. A proton-decoupled pulse sequence is used to produce a spectrum with single lines for each unique carbon atom. A sufficient number of scans are averaged to obtain a good signal-to-noise ratio, as the ^{13}C isotope is only present at about 1.1% natural abundance.

Infrared (IR) Spectroscopy

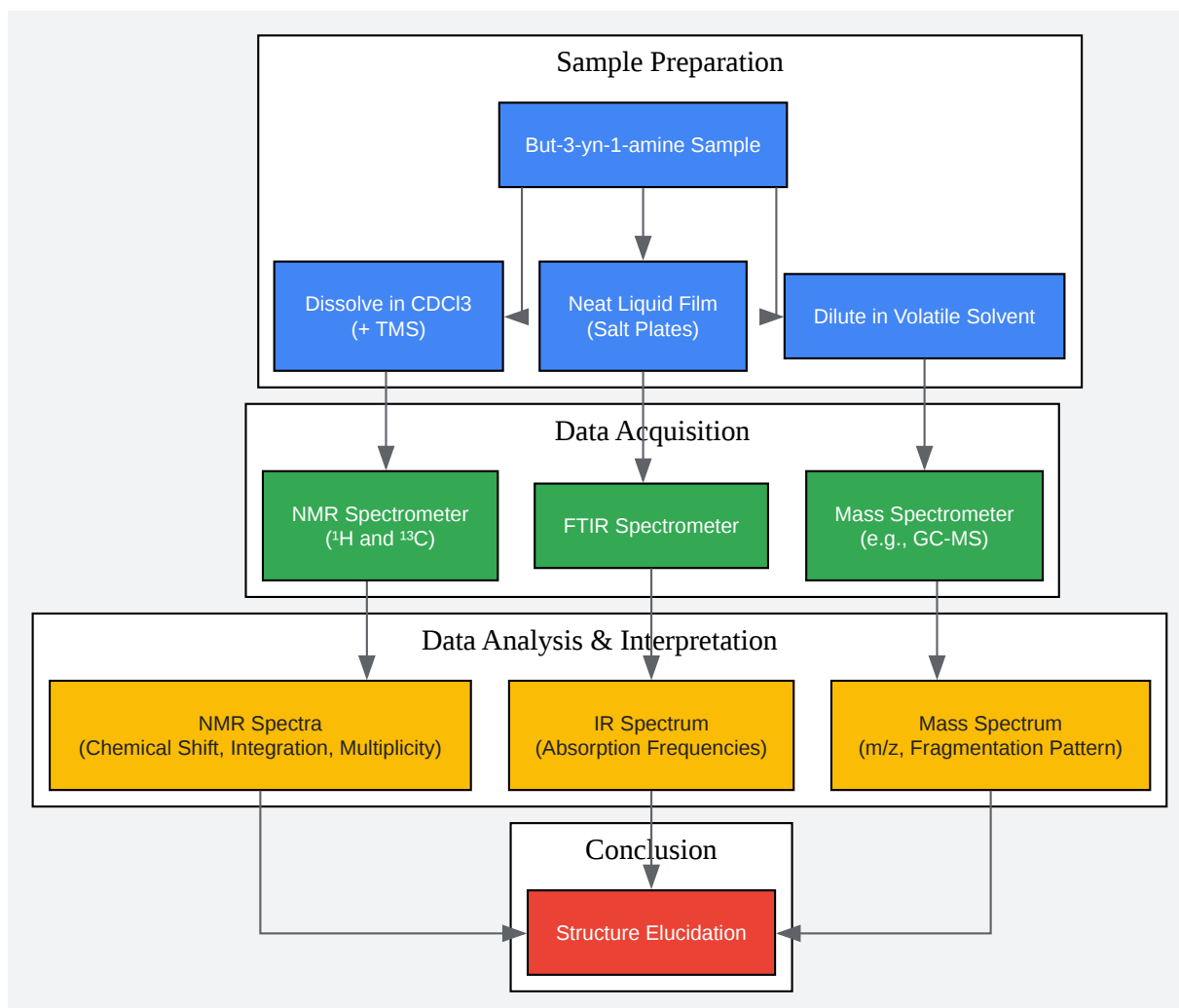
- **Sample Preparation:** For a liquid sample like **But-3-yn-1-amine**, the simplest method is to place a drop of the neat liquid between two salt plates (e.g., NaCl or KBr) to create a thin film.
- **Data Acquisition:** The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. The spectral range is typically from 4000 cm^{-1} to 400 cm^{-1} . A background spectrum of the clean salt plates is recorded first and subtracted from the sample spectrum. Multiple scans (e.g., 16 or 32) are co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

- **Sample Introduction:** A dilute solution of **But-3-yn-1-amine** in a volatile solvent (e.g., methanol or dichloromethane) is prepared. The sample can be introduced into the mass spectrometer via direct infusion or, more commonly, through a gas chromatograph (GC-MS) for separation from any impurities.

- **Ionization:** In Electron Ionization (EI), the sample molecules are bombarded with a high-energy electron beam (typically 70 eV). This causes the molecule to lose an electron, forming a molecular ion ($[M]^+$), which can then undergo fragmentation.
- **Mass Analysis:** The resulting positively charged ions (the molecular ion and its fragments) are accelerated and separated by a mass analyzer based on their mass-to-charge ratio (m/z).
- **Detection:** The abundance of each ion is measured by a detector, and the data is presented as a mass spectrum, which is a plot of relative intensity versus m/z . For amines, the molecular ion peak is expected to have an odd mass-to-charge ratio due to the presence of a single nitrogen atom (the Nitrogen Rule).^[8]

Mandatory Visualization



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Caption: General workflow for the spectroscopic analysis of a chemical compound.

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